

Application Notes and Protocols for the Detection of Diethylene Glycol Monohexyl Ether

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Compound of Interest

Compound Name: Diethylene glycol monoethyl ether

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Introduction

Diethylene glycol monoethyl ether (DGHE), also known as hexyl CARBITOL™, is a high-boiling, colorless solvent with a mild odor. Its chemical formula is $C_{10}H_{22}O_3$. DGHE is utilized in a variety of industrial and consumer products, including coatings, cleaning solutions, and as a solvent in chemical synthesis. Due to its potential for inclusion in pharmaceutical and cosmetic formulations, robust and sensitive analytical methods are required to detect and quantify its presence, ensuring product safety and regulatory compliance.

This document provides detailed application notes and experimental protocols for the determination of DGHE in various sample matrices, primarily focusing on gas chromatography-mass spectrometry (GC-MS), a widely adopted and reliable technique for the analysis of semi-volatile organic compounds.

Analytical Methodologies Overview

The primary analytical technique for the determination of **diethylene glycol monoethyl ether** is Gas Chromatography (GC) coupled with a Mass Spectrometer (MS) or a Flame Ionization Detector (FID). GC provides the necessary separation of DGHE from other matrix components, while MS offers definitive identification and sensitive quantification. For samples with complex matrices or when lower detection limits are required, derivatization of the hydroxyl group of DGHE can be employed to improve its chromatographic behavior and detection.

Sample preparation is a critical step to ensure accurate and precise results. The choice of extraction technique depends on the sample matrix. Common approaches include liquid-liquid extraction (LLE) for aqueous samples and solvent extraction followed by clean-up for more complex matrices like creams and ointments. Solid-phase extraction (SPE) offers a more automated and efficient alternative for sample clean-up and concentration.

Data Presentation

The following table summarizes typical quantitative data for the analysis of glycol ethers using GC-based methods. While specific performance data for **diethylene glycol monohexyl ether** is not extensively published, the provided values for related glycol ethers from validated methods can be considered as expected benchmarks. Method validation for DGHE is essential to establish specific performance characteristics.

Parameter	Diethylene Glycol Monoethyl Ether (DEGEE)	Diethylene Glycol Monobutyl Ether (DEGBE)	Expected Performance for DGHE
Limit of Detection (LOD)	3.70 µg/mL[1]	0.5 mg/m ³ (in air)[2]	0.1 - 5 µg/mL
Limit of Quantitation (LOQ)	12.34 µg/mL[1]	0.5 mg/m ³ (in air)[2]	0.5 - 15 µg/mL
Linearity (R ²)	> 0.995 (25–200 µg/mL)[1]	Not Specified	> 0.99
Recovery	96.72% - 100.40%[1]	79% (from charcoal tube)[2]	80 - 110%
Relative Standard Deviation (RSD)	< 15%[1]	4.2 - 4.6%[2]	< 15%

Experimental Protocols

Protocol 1: Determination of Diethylene Glycol Monohexyl Ether in a Liquid Pharmaceutical Formulation by GC-MS

This protocol is based on a general approach for the analysis of glycol ethers and is adapted for DGHE.^{[3][4]}

1. Sample Preparation: Liquid-Liquid Extraction (LLE)

- To 1 mL of the liquid sample in a 15 mL centrifuge tube, add 1 mL of deionized water and vortex for 30 seconds.
- Add 5 mL of ethyl acetate to the tube.
- Vortex vigorously for 2 minutes to ensure thorough mixing and extraction.
- Centrifuge at 3000 rpm for 10 minutes to separate the aqueous and organic layers.
- Carefully transfer the upper organic layer (ethyl acetate) to a clean tube.
- Repeat the extraction of the aqueous layer with another 5 mL of ethyl acetate.
- Combine the organic extracts.
- Dry the combined organic extract by passing it through a small column containing anhydrous sodium sulfate.
- Evaporate the solvent under a gentle stream of nitrogen at 40°C to a final volume of 1 mL.
- Transfer the concentrated extract to a 2 mL autosampler vial for GC-MS analysis.

2. GC-MS Parameters

- Instrument: Gas Chromatograph coupled to a Mass Spectrometer.
- Column: Rxi®-1301Sil MS, 30 m x 0.25 mm ID, 0.25 µm film thickness (or equivalent).^{[3][4]}
- Injection Volume: 1 µL.
- Injector Temperature: 250°C.
- Injection Mode: Splitless.

- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp to 240°C at 15°C/min.
 - Hold at 240°C for 5 minutes.
- MS Transfer Line Temperature: 250°C.
- Ion Source Temperature: 230°C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 40-300.
- Expected Retention Time for DGHE: Approximately 7.95 minutes.[3]

3. Calibration

- Prepare a stock solution of **diethylene glycol monohexyl ether** (1 mg/mL) in methanol.
- Perform serial dilutions to prepare calibration standards ranging from 1 µg/mL to 100 µg/mL.
- Analyze the calibration standards using the same GC-MS method as the samples.
- Construct a calibration curve by plotting the peak area of the target ion for DGHE against the concentration.

Protocol 2: Analysis of Diethylene Glycol Monohexyl Ether in a Cosmetic Cream by Headspace GC-MS

This protocol is adapted from a validated method for other glycol ethers in cosmetic creams.[1]

1. Sample Preparation: Solvent Extraction for Headspace Analysis

- Weigh 0.5 g of the cosmetic cream into a 20 mL headspace vial.

- Add 5 mL of ethanol to the vial.
- Vortex for 1 minute to disperse the sample.
- Place the vial in an ultrasonic bath for 15 minutes to ensure complete extraction.
- Seal the vial with a magnetic crimp cap.

2. Headspace GC-MS Parameters

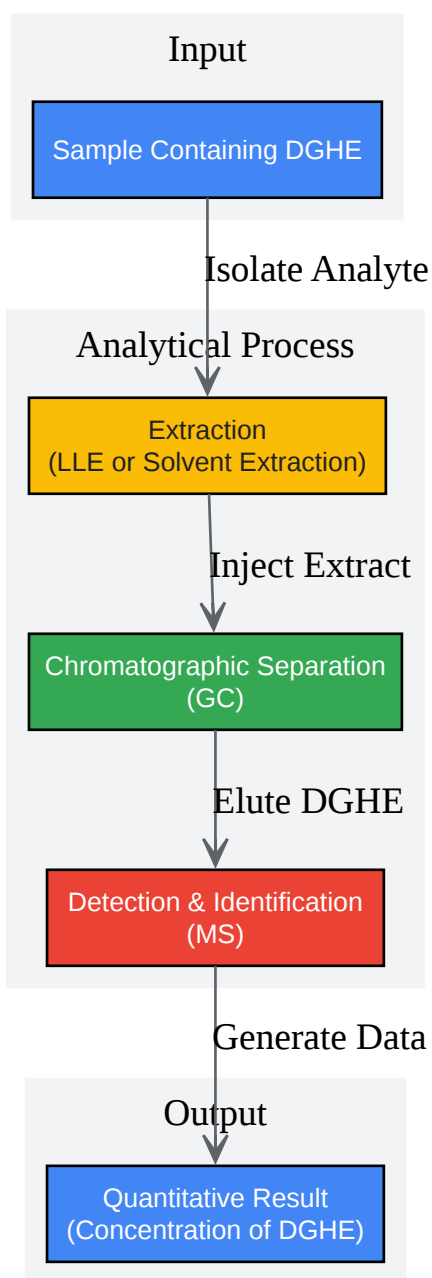
- Instrument: Headspace Sampler coupled to a GC-MS.
- Headspace Sampler Parameters:
 - Oven Temperature: 80°C.
 - Loop Temperature: 90°C.
 - Transfer Line Temperature: 100°C.
 - Equilibration Time: 15 minutes.
 - Pressurization Time: 0.5 minutes.
 - Loop Fill Time: 0.5 minutes.
 - Injection Time: 1 minute.
- GC-MS Parameters: (Same as Protocol 1, may require optimization for headspace injection).

3. Quantification

- Prepare calibration standards in blank cream matrix and subject them to the same extraction and analysis procedure.
- Use the calibration curve to quantify the amount of DGHE in the sample.

Visualizations





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